

Personal protective equipment for handling 3,3-Dimethyl-1-Butyne

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-Butyne

Cat. No.: B043207

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Essential Safety and Handling Guide for 3,3-Dimethyl-1-Butyne

This guide provides immediate, essential safety, handling, and disposal information for the use of **3,3-Dimethyl-1-Butyne** (tert-Butylacetylene) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of all personnel.

Chemical Properties and Hazards

3,3-Dimethyl-1-Butyne is a highly flammable, colorless liquid that poses significant health and safety risks if not handled correctly.^{[1][2][3]} It is crucial to be aware of its physical properties to inform safe handling and storage practices.

Property	Value
Molecular Formula	C ₆ H ₁₀ [1][2][4]
Molecular Weight	82.14 g/mol [2][4][5]
Boiling Point	37-38 °C[1][3]
Melting Point	-78 °C[1][3]
Flash Point	-34 °C (-29.2 °F)[1]
Density	0.660 - 0.667 g/mL[1]
Vapor Pressure	398 - 409 mmHg at 20 °C[1][2][6]
Storage Temperature	2-8 °C[3]

Primary Hazards:

- **Flammability:** Extremely flammable liquid and vapor.[1][2] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[1][7]
- **Health Hazards:** May cause skin, eye, and respiratory tract irritation.[2][4][7] Ingestion can be harmful and may cause lung damage by aspiration.[6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,3-Dimethyl-1-Butyne** to minimize exposure and ensure personal safety.

Body Part	PPE Requirement	Rationale
Eyes/Face	Chemical safety goggles or a face shield.[7]	Protects against splashes and vapors that can cause eye irritation.[7]
Hands	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact which can cause irritation.[2][7]
Body	Flame-retardant lab coat and protective clothing.	Protects skin from accidental splashes and provides a barrier in case of a flash fire.[1]
Respiratory	Use only in a well-ventilated area, preferably within a chemical fume hood.[7][8] If ventilation is inadequate, a NIOSH-approved respirator is required.	Prevents inhalation of vapors, which can cause respiratory irritation.[4][7]

Operational Plan: Handling and Storage Protocols

A systematic approach to handling and storage is essential to mitigate the risks associated with **3,3-Dimethyl-1-Butyne**.

Preparation and Handling

- Ventilation: Always handle **3,3-Dimethyl-1-Butyne** in a well-ventilated area or a certified chemical fume hood to minimize vapor inhalation.[7][8]
- Ignition Source Control: Before handling, ensure the area is free of all ignition sources, including open flames, sparks, hot surfaces, and static electricity.[1][7][9] "No Smoking" policies must be strictly enforced.[1][9]
- Grounding and Bonding: Use grounding and bonding straps for all containers and receiving equipment during transfers to prevent the buildup of static electricity.[1][7][9]
- Equipment: Employ explosion-proof electrical, ventilating, and lighting equipment.[1][9] Use only non-sparking tools for all operations.[1][9]

- Personal Hygiene: Wash hands and forearms thoroughly after handling the chemical and before eating, drinking, or smoking.[7] Remove and launder contaminated clothing before reuse.[7]

Storage

- Container: Keep the container tightly closed when not in use.[1][7][9]
- Location: Store in a designated flammables-area or a refrigerator approved for flammable liquid storage.[1][7] The storage area should be cool, dry, and well-ventilated.[1][7]
- Incompatibilities: Store away from incompatible materials, such as oxidizing agents.[1]

Disposal Plan: Spill, Leak, and Waste Management

Proper disposal is a critical component of the chemical's life cycle to ensure environmental and personnel safety.

Spill and Leak Response

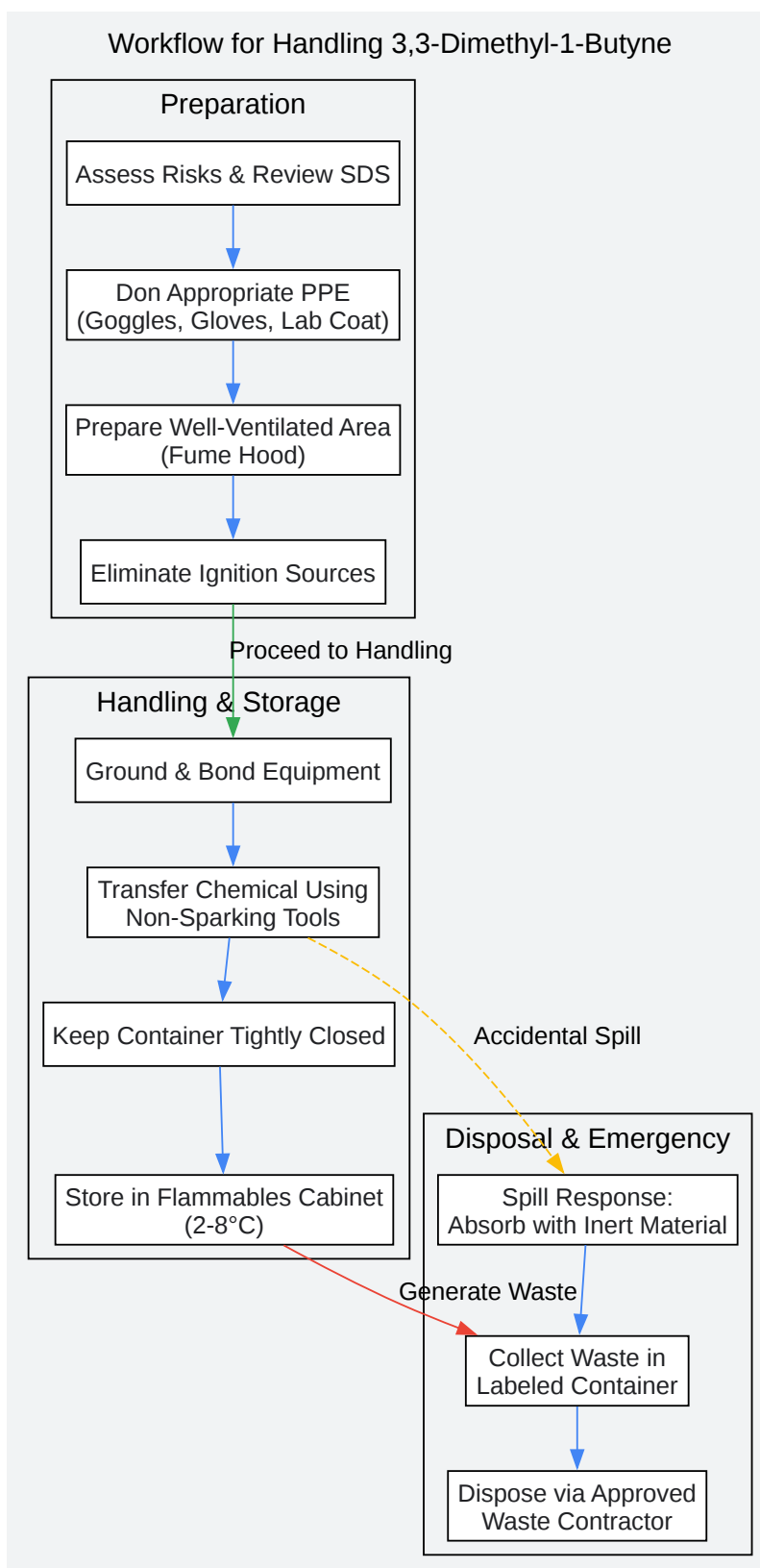
- Immediate Action: Evacuate all non-essential personnel and eliminate all ignition sources immediately.[1][7]
- Containment: Absorb the spill with a non-combustible, inert material such as dry sand or earth.[7] Do not use combustible materials like sawdust.
- Cleanup: Using non-sparking tools, carefully place the absorbent material and contaminated soil into a designated, labeled chemical waste container.[1][7]
- Ventilation: Ensure the area is well-ventilated during and after the cleanup process.[7]

Waste Disposal

- Containerization: All waste containing **3,3-Dimethyl-1-Butyne** must be collected in a suitable, tightly sealed container clearly labeled as "Hazardous Waste" and listing the chemical contents.[10]

- Segregation: Do not mix this waste with other waste streams to avoid potentially hazardous reactions.[\[10\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through an approved and licensed waste disposal contractor, in accordance with all local, state, and federal regulations.[\[1\]](#)[\[11\]](#)
Empty containers may still contain product residue and vapors and should be treated as hazardous.[\[7\]](#)[\[11\]](#)

Procedural Workflow



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Caption: Logical workflow for the safe handling and disposal of **3,3-Dimethyl-1-Butyne**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 3,3-Dimethyl-1-butyne | C₆H₁₀ | CID 13512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbino.com [nbino.com]
- 4. Government Scientific Source [govsci.com]
- 5. 3,3-Dimethyl-1-butyne 0.98 tert-Butylacetylene [sigmaaldrich.com]
- 6. 3,3-Dimethyl-1-butyne - Hazardous Agents | Haz-Map [haz-map.com]
- 7. 3,3-Dimethyl-1-butyne(917-92-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. Page loading... [guidechem.com]
- 10. engineering.purdue.edu [engineering.purdue.edu]
- 11. assets.thermofisher.com [assets.thermofisher.com]
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